

# Solubility Profile of 5-Benzyloxyindole in Organic Solvents

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## Compound of Interest

Compound Name: 5-Benzyloxyindole

Cat. No.: B140440

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **5-Benzyloxyindole**, a key intermediate in synthetic medicinal chemistry. Due to the limited availability of precise quantitative solubility data in public literature, this document outlines the expected solubility profile based on qualitative reports and chemical principles. Furthermore, it details a robust experimental protocol for accurately determining the solubility of **5-Benzyloxyindole** in various organic solvents.

## Introduction to 5-Benzyloxyindole

**5-Benzyloxyindole**, with the chemical formula  $C_{15}H_{13}NO$ , is a white to off-white crystalline powder.<sup>[1]</sup> Its molecular structure consists of an indole core with a benzyloxy group at the 5-position. This compound serves as a crucial building block in the synthesis of a variety of pharmacologically active molecules, including tryptamine derivatives and serotonin receptor modulators.<sup>[1]</sup> Understanding its solubility in organic solvents is paramount for its effective use in synthesis, purification, and formulation development.

## Solubility Profile

While specific quantitative solubility data for **5-Benzyloxyindole** is scarce, qualitative information from various sources allows for the construction of a general solubility profile. The compound is reported to be practically insoluble in water, a characteristic consistent with its

largely non-polar aromatic structure.<sup>[1]</sup> Its solubility in organic solvents is generally described as moderate to good.

One source indicates that **5-Benzylloxyindole** is soluble in chloroform and warm ethanol. Another notes that a solution in ethanol may appear as "hazy yellow," suggesting at least moderate solubility.<sup>[1][2]</sup> The use of benzene/petroleum ether for recrystallization implies solubility in these non-polar solvent systems, particularly at elevated temperatures. The presence of residual toluene or ethanol in some commercial samples further suggests its solubility in these solvents.<sup>[3][4][5]</sup>

Based on these observations and the chemical principle of "like dissolves like," a hypothetical solubility profile is presented in Table 1. It is crucial to note that these are estimated classifications, and experimental verification is necessary for precise quantitative values.

Table 1: Hypothetical Solubility Profile of **5-Benzylloxyindole** at Ambient Temperature

Solvent Class	Solvent	Predicted Solubility Classification	Rationale
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Soluble	High polarity of DMSO is effective at dissolving a wide range of organic compounds. <a href="#">[6]</a> <a href="#">[7]</a>
Dimethylformamide (DMF)	Soluble	Similar to DMSO, DMF is a powerful solvent for many organic molecules.	
Polar Protic	Methanol	Moderately Soluble	The hydroxyl group allows for some interaction, but the large non-polar region of 5-benzyloxyindole limits high solubility.
Ethanol	Soluble (especially when warm)	Reports indicate solubility, which is expected to increase with temperature. <a href="#">[2]</a>	
Non-Polar Aromatic	Toluene	Soluble	The aromatic nature of toluene aligns with the benzene and indole rings of the solute. <a href="#">[8]</a>
Benzene	Soluble	Similar to toluene, benzene is a good solvent for non-polar, aromatic compounds.	

Halogenated	Dichloromethane (DCM)	Soluble	A common solvent for a wide range of organic compounds with moderate polarity.
Chloroform	Soluble	Explicitly mentioned as a solvent for 5-benzyloxyindole.	
Ethers	Diethyl Ether	Sparingly Soluble	Lower polarity compared to other solvents may result in lower solubility.
Tetrahydrofuran (THF)	Moderately Soluble	Higher polarity than diethyl ether, likely leading to better dissolution.	
Esters	Ethyl Acetate	Moderately Soluble	A solvent of intermediate polarity, expected to be a reasonable solvent for 5-benzyloxyindole.
Alkanes	Hexane	Sparingly Soluble to Insoluble	The non-polar aliphatic nature of hexane is a poor match for the more complex polarity of 5-benzyloxyindole.
Petroleum Ether	Sparingly Soluble (increases with heat)	Used in recrystallization, indicating that solubility is likely low at room temperature but increases significantly upon heating.	

## Experimental Protocol for Solubility Determination

To obtain precise and reliable quantitative solubility data for **5-Benzylloxyindole**, a standardized experimental protocol is essential. The equilibrium shake-flask method followed by a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) is a widely accepted approach.

Objective: To determine the equilibrium solubility of **5-Benzylloxyindole** in a range of organic solvents at a controlled temperature.

Materials and Equipment:

- **5-Benzylloxyindole** (high purity)
- Selected organic solvents (HPLC grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker/incubator
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Vortex mixer
- Ultrasonic bath

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of solid **5-Benzylloxyindole** to a series of labeled vials.

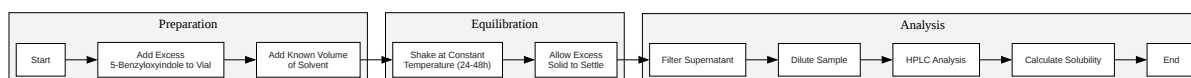
- To each vial, add a known volume of a specific organic solvent. The excess solid should be clearly visible to ensure saturation.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C).
  - Shake the vials at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary time-course study can be conducted to determine the optimal equilibration time.
- Sample Preparation for Analysis:
  - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantification by HPLC:
  - Prepare a series of standard solutions of **5-Benzoyloxyindole** of known concentrations in a suitable solvent (e.g., acetonitrile or the solvent being tested if it is a suitable mobile phase component).
  - Generate a calibration curve by injecting the standard solutions into the HPLC system and plotting the peak area against concentration.
  - Dilute the filtered supernatant samples with a suitable solvent to a concentration that falls within the linear range of the calibration curve.
  - Inject the diluted samples into the HPLC system and record the peak areas.

- Data Analysis:
  - Using the calibration curve, determine the concentration of **5-Benzyloxyindole** in the diluted samples.
  - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or g/100 mL.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **5-Benzyloxyindole**.

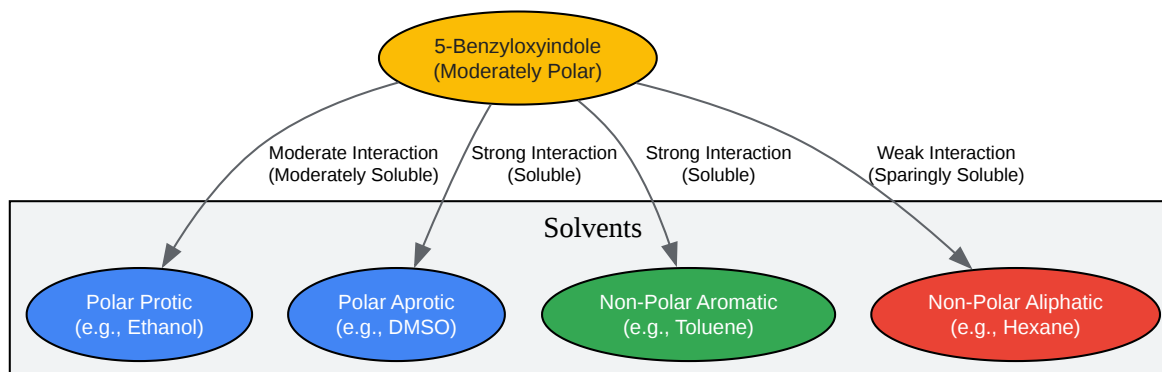


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Caption: Experimental workflow for determining the solubility of **5-Benzyloxyindole**.

### Principle of "Like Dissolves Like"

The solubility of a compound is governed by the intermolecular forces between the solute and the solvent. The "like dissolves like" principle is a useful heuristic. The diagram below illustrates the expected interactions between **5-Benzyloxyindole** and solvents of varying polarities.



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Caption: "Like dissolves like" principle applied to **5-Benzyloxyindole** solubility.

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